

A Technical Guide to the Synthesis of Barium Hydroxide from Barium Oxide

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Compound of Interest

Compound Name: Barium hydroxide

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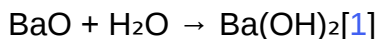
For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth technical overview of the synthesis of **barium hydroxide** from barium oxide. It includes detailed experimental protocols, quantitative data for the materials involved, and visual representations of the chemical process and workflow to support laboratory and developmental applications.

Introduction

Barium hydroxide ($\text{Ba}(\text{OH})_2$) is a strong alkaline compound with significant applications in various scientific and industrial fields. It is used in analytical chemistry for the titration of weak acids, as a strong base in organic synthesis, and as a precursor for the production of other barium compounds.[1][2] The synthesis from barium oxide (BaO) is a direct and common method, relying on the exothermic reaction of the oxide with water.[1][3] This guide details the process, from the physicochemical properties of the reactants and products to a step-by-step laboratory-scale synthesis protocol.

The primary reaction involves the hydration of barium oxide:



In aqueous solutions, **barium hydroxide** crystallizes as the octahydrate, $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$, which is the most common commercial and laboratory form.[1][2] This octahydrate can be converted

to the monohydrate upon heating, and further heating to around 800 °C will cause decomposition back to barium oxide.[3]

Physicochemical and Quantitative Data

A comprehensive understanding of the physical and chemical properties of the involved substances is critical for successful synthesis, handling, and application. The following tables summarize key quantitative data for barium oxide and the various forms of **barium hydroxide**.

Table 1: Physicochemical Properties of Barium Oxide

Property	Value	Reference(s)
Molar Mass	153.326 g/mol	[4]
Appearance	White hygroscopic solid	[4]
Density	5.72 g/cm ³	[4]
Melting Point	1,923 °C	[4]
Boiling Point	~2,000 °C	[4]
Solubility in Water	Reacts to form Ba(OH) ₂	[4]

Table 2: Physicochemical Properties of **Barium Hydroxide** Forms

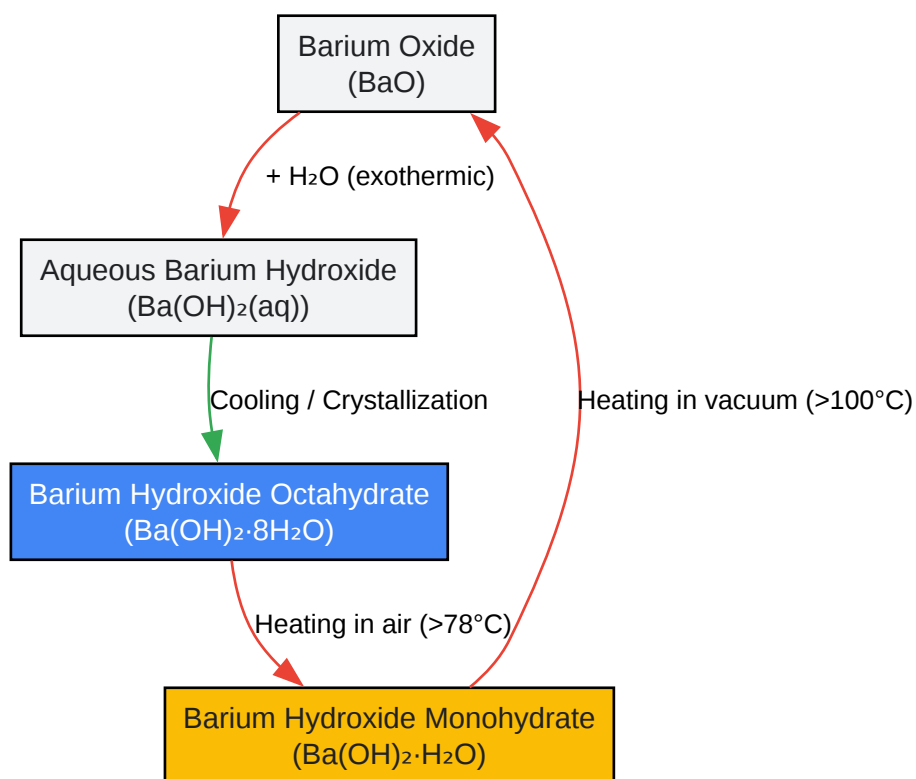
Property	Anhydrous	Monohydrate	Octahydrate	Reference(s)
Formula	Ba(OH) ₂	Ba(OH) ₂ ·H ₂ O	Ba(OH) ₂ ·8H ₂ O	[3]
Molar Mass	171.34 g/mol	189.355 g/mol	315.46 g/mol	[3]
Appearance	White solid	White granular solid	Colorless/white crystals	[1][3]
Density	4.5 g/cm ³ (20 °C)	3.743 g/cm ³	2.18 g/cm ³ (25 °C)	[3]
Melting Point	407 °C	300 °C	78 °C	[3]
Boiling Point	780-800 °C (Decomposes)	-	-	[3]
Std. Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-944.7 kJ/mol	-	-	[2][3]

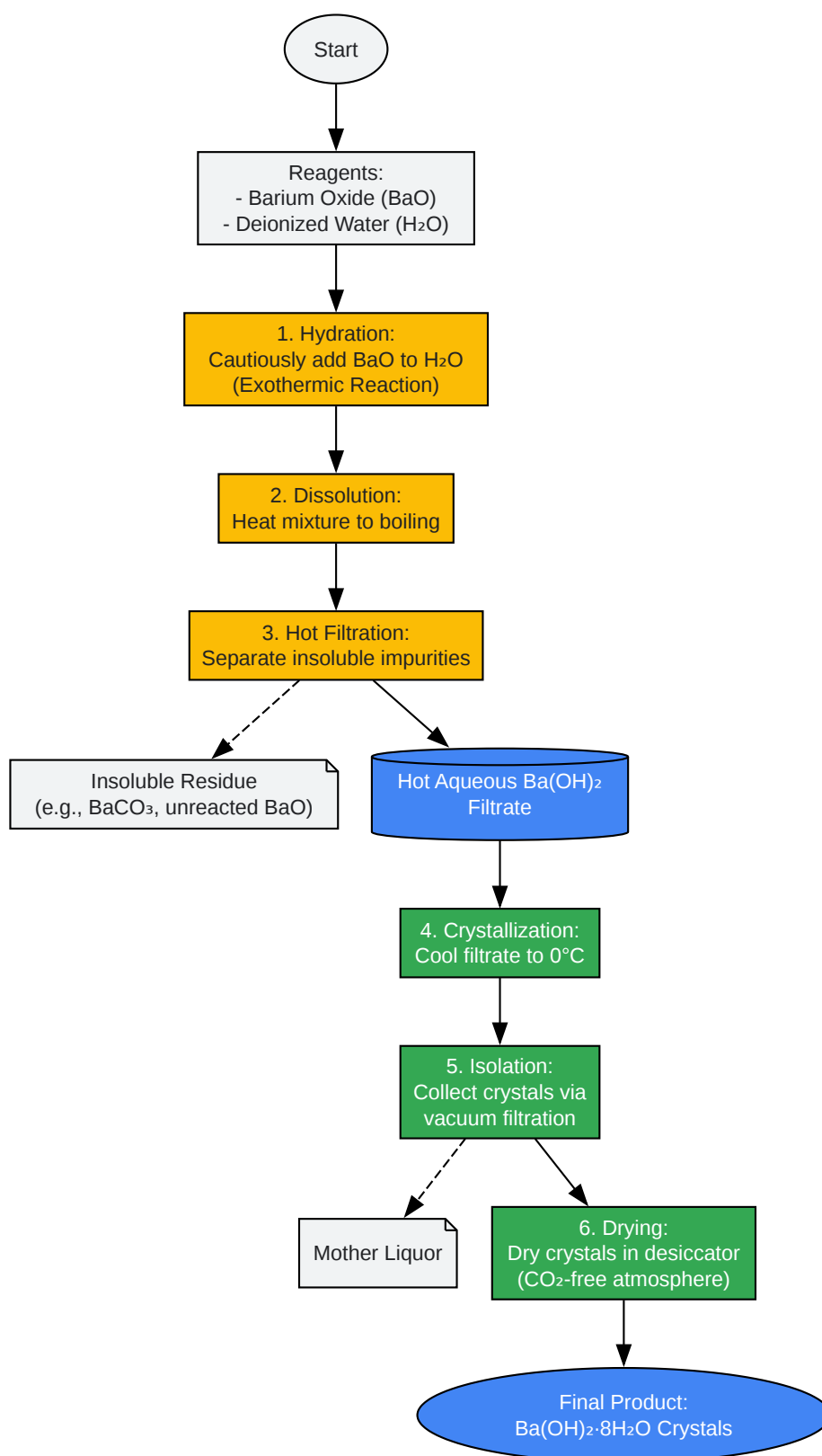
Table 3: Solubility of **Barium Hydroxide** in Water at Various Temperatures

Temperature (°C)	Solubility (g / 100 mL)	Reference(s)
0	1.67	[3]
10	2.48	[3]
20	3.89	[1][3]
30	5.59	[3]
40	8.22	[3]
50	13.1	[3]
60	20.9	[3]
80	101.4	[3]

Chemical Transformation Pathway

The synthesis of **barium hydroxide** from barium oxide is a straightforward hydration process. The resulting aqueous solution, upon cooling, yields crystalline **barium hydroxide** octahydrate. Gentle heating in air converts the octahydrate to the monohydrate, while strong heating in a vacuum can reverse the process back to barium oxide.





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